

Application Notes and Protocols for Intrathecal Administration of UKH-1114

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UKH-1114

Cat. No.: B15616964

[Get Quote](#)

For Research Use Only

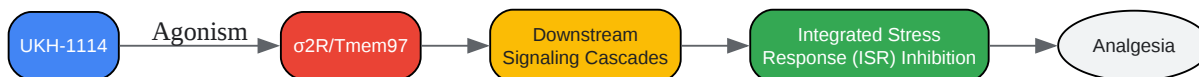
Introduction

UKH-1114 is a potent and selective agonist for the sigma 2 (σ_2) receptor, now identified as transmembrane protein 97 (Tmem97).^{[1][2][3]} Preclinical studies have demonstrated its efficacy in alleviating neuropathic pain.^{[1][3][4][5]} When administered intrathecally in mouse models of nerve injury, **UKH-1114** produces a pronounced and sustained antinociceptive effect, highlighting the potential of targeting the σ_2 R/Tmem97 system for pain management.^{[1][3]} These application notes provide a summary of key data and a detailed protocol for the intrathecal injection of **UKH-1114** in mice for research purposes.

Mechanism of Action

UKH-1114 exerts its effects through agonism of the σ_2 R/Tmem97. This receptor is implicated in various cellular processes, and its activation by **UKH-1114** has been shown to modulate pain signaling pathways.^[1] The antinociceptive action of **UKH-1114** can be blocked by σ_2 R/Tmem97 antagonists, confirming its specific mechanism of action.^{[1][3]} While the precise downstream signaling cascade is still under investigation, evidence suggests a potential link to the integrated stress response (ISR).^[6]

A proposed signaling pathway for **UKH-1114** is as follows:



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **UKH-1114**.

Quantitative Data Summary

The following tables summarize the binding affinity and in vivo efficacy of **UKH-1114** from preclinical studies.

Table 1: Binding Affinity of **UKH-1114**

Target	Ki (nM)	Selectivity
σ 2R/Tmem97	46	28-fold greater affinity for σ 2R/Tmem97 than σ 1R
σ 1R	-	-

Data sourced from rodent brain tissue.[\[1\]](#)

Table 2: In Vivo Efficacy of **UKH-1114** in a Mouse Model of Neuropathic Pain (Spared Nerve Injury - SNI)

Administration Route	Dose	Peak Effect	Duration of Action	Comparison
Intrathecal (IT)	Not specified	Relief of mechanical hypersensitivity peaking at 48 hours	Sustained	-
Intravenous (IV)	10 mg/kg	Complete reversal of mechanical hypersensitivity	48 hours	Equivalent to 100 mg/kg gabapentin

The antinociceptive effect of intrathecally administered **UKH-1114** was abolished by the σ 2R/Tmem97 antagonist SAS-0132.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Protocol 1: Preparation of UKH-1114 for Intrathecal Injection

Materials:

- **UKH-1114** powder
- Sterile, preservative-free saline (0.9% NaCl)
- Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Sterile microcentrifuge tubes
- Sterile filters (0.22 μ m)
- Sterile syringes and needles

Procedure:

- Stock Solution Preparation:
 - Accurately weigh the desired amount of **UKH-1114** powder.
 - Dissolve the powder in a minimal amount of DMSO to create a concentrated stock solution. The final concentration of DMSO in the injectate should be kept to a minimum (ideally less than 5%) to avoid neurotoxicity.
- Working Solution Preparation:
 - Dilute the stock solution with sterile, preservative-free saline to the desired final concentration for injection.
 - Vortex the solution thoroughly to ensure complete mixing.
- Sterilization:
 - Sterilize the final working solution by passing it through a 0.22 μm sterile filter into a sterile microcentrifuge tube.
- Storage:
 - Store the prepared solution at 4°C for short-term use or aliquot and store at -20°C for long-term storage. Avoid repeated freeze-thaw cycles.

Protocol 2: Intrathecal Injection in Mice

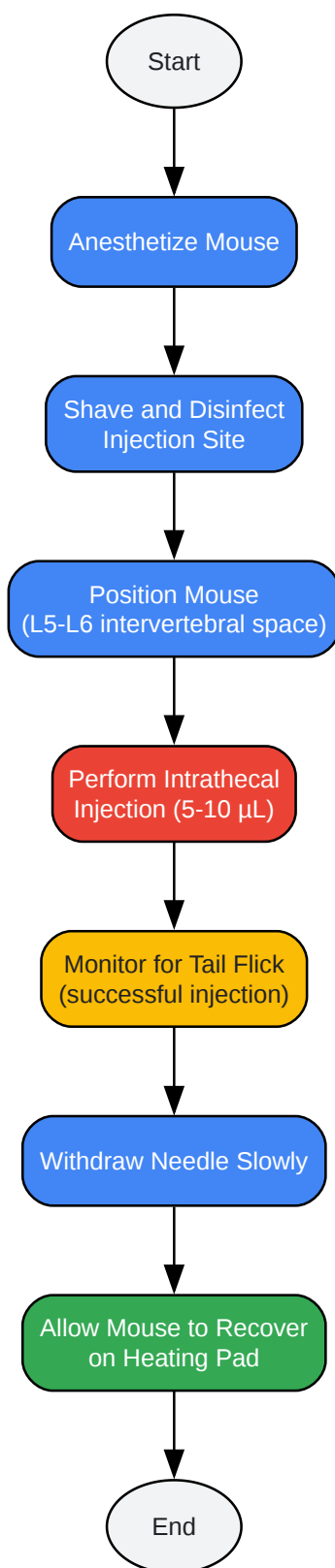
This protocol is a general guideline and should be performed in accordance with institutional animal care and use committee (IACUC) regulations.

Materials:

- Anesthetized mouse (e.g., with isoflurane)
- Prepared and sterilized **UKH-1114** solution
- Hamilton syringe (10 μL) with a 30-gauge needle

- Shaving equipment
- Povidone-iodine or other skin disinfectant
- Sterile gauze
- Heating pad to maintain body temperature

Experimental Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sigma 2 Receptor/Tmem97 Agonists Produce Long Lasting Antineuropathic Pain Effects in Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Sigma 2 Receptor/Tmem97 Agonists Produce Long Lasting Antineuropathic Pain Effects in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. drugtargetreview.com [drugtargetreview.com]
- 5. Can this new painkiller evade the flaws of opioids? - Futurity [futura.org]
- 6. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Intrathecal Administration of UKH-1114]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616964/docs#application-notes-and-protocols-for-intrathecal-administration-of-ukh-1114>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)